

Ecotoxicological Impact Assessment of Chlorinated Anilines: A Comparative Guide

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Compound of Interest

Compound Name: 2-Chloroaniline hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative ecotoxicological assessment of chlorinated anilines, a class of compounds used in the synthesis of dyes, pesticides, and pharmaceuticals.^[1]

Understanding their environmental impact is crucial for risk assessment and the development of safer alternatives. This document summarizes key toxicity data, outlines standard experimental protocols for their evaluation, and illustrates a primary mechanism of their toxic action.

Comparative Toxicity of Chlorinated Anilines to Aquatic Organisms

The ecotoxicity of chlorinated anilines varies significantly depending on the degree and position of chlorine substitution, as well as the test organism. The following table summarizes acute and chronic toxicity data for several common chlorinated anilines.

Chemical	Test Organism (Species)	Endpoint	Value (µg/L)	Exposure Duration	Reference
Aniline	Daphnia magna (Water Flea)	LC50	80	48 hours	
Pimephales promelas (Fathead Minnow)	LC50	2200-187000	96 hours		
Daphnia magna (Water Flea)	LOEC	21.8	14 days	[2]	
2-Chloroaniline	Pseudokirchneriella subcapitata (Green Algae)	EC50	39100	72 hours	[3]
3-Chloroaniline	Pseudokirchneriella subcapitata (Green Algae)	EC50	26900	72 hours	[3]
4-Chloroaniline	Daphnia magna (Water Flea)	EC50	310-640	48 hours	[4]
Pseudokirchneriella subcapitata (Green Algae)	EC50	3550	72 hours	[3]	
Danio rerio (Zebrafish)	NOEC	<50	31 days	[5]	

3,4-Dichloroaniline	Daphnia magna (Water Flea)	EC50	54	48 hours	[6]
Pseudokirchneriella subcapitata (Green Algae)	NOEC	1250	72 hours	[6]	
Oncorhynchus mykiss (Rainbow Trout)	LC50	1940	96 hours	[6]	
Daphnia magna (Water Flea)	NOEC	2.5	14 days	[6]	
Poecilia reticulata (Guppy)	NOEC	<2	182 days	[6]	
3,5-Dichloroaniline	Pseudokirchneriella subcapitata (Green Algae)	EC50	4390	72 hours	[3]

LC50: The concentration of a chemical which kills 50% of a test population. EC50: The concentration of a chemical which causes a specified effect in 50% of a test population (e.g., immobilization, growth inhibition). NOEC: No Observed Effect Concentration, the highest tested concentration of a substance at which no statistically significant effect is observed. LOEC: Lowest Observed Effect Concentration, the lowest tested concentration of a substance at which a statistically significant effect is observed.

Experimental Protocols

The ecotoxicity data presented in this guide are primarily derived from standardized test protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reproducibility and comparability of results across different laboratories.

Algal Growth Inhibition Test (Based on OECD Guideline 201)

This test evaluates the effects of a substance on the growth of freshwater green algae, such as *Pseudokirchneriella subcapitata*.

- **Test Organism:** An exponentially growing culture of *P. subcapitata* is used.
- **Test Conditions:** The test is typically conducted over 72 hours in a nutrient-rich medium under controlled conditions of light (continuous illumination) and temperature (21-24°C).
- **Procedure:**
 - A series of test solutions with different concentrations of the chlorinated aniline are prepared.
 - A control group with no test substance is also included.
 - A known density of algal cells is introduced into each test and control vessel.
 - The vessels are incubated, and algal growth is measured at 24, 48, and 72 hours. Growth can be determined by cell counts, chlorophyll fluorescence, or other measures of biomass.
- **Endpoint:** The primary endpoint is the inhibition of growth, from which the EC50 (concentration causing 50% growth inhibition) and NOEC are calculated.

Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to daphnids (*Daphnia magna*), a key freshwater invertebrate.

- Test Organism: Young daphnids (less than 24 hours old) are used.
- Test Conditions: The test is conducted over 48 hours in a defined aqueous medium at a constant temperature (18-22°C) and with a 16-hour light/8-hour dark cycle.
- Procedure:
 - Groups of daphnids are exposed to a range of concentrations of the chlorinated aniline.
 - A control group is maintained in the same medium without the test substance.
 - The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- Endpoint: The main endpoint is the LC50 (concentration causing 50% immobilization).

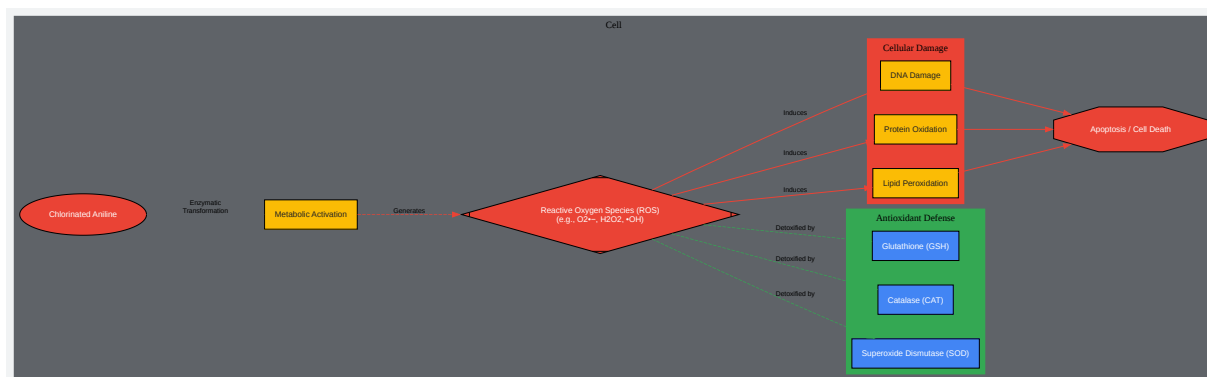
Fish, Acute Toxicity Test (Based on OECD Guideline 203)

This test determines the acute lethal toxicity of a substance to fish, such as zebrafish (*Danio rerio*) or rainbow trout (*Oncorhynchus mykiss*).^[7]

- Test Organism: Juvenile fish of a recommended species are used.
- Test Conditions: The test is typically a 96-hour static or semi-static exposure in controlled conditions of temperature, light, and dissolved oxygen.
- Procedure:
 - Groups of fish are exposed to a geometric series of concentrations of the chlorinated aniline.
 - A control group is maintained in clean water under the same conditions.
 - Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
- Endpoint: The primary endpoint is the LC50, the concentration that is lethal to 50% of the test fish.

Mechanism of Toxicity: Oxidative Stress Pathway

A primary mechanism of chlorinated aniline toxicity in aquatic organisms is the induction of oxidative stress.[8][9] This occurs when the generation of reactive oxygen species (ROS) overwhelms the organism's antioxidant defense systems, leading to cellular damage.



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